

# Application Notes and Protocols for G140, a cGAS Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: G140

Cat. No.: B10824762

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These application notes provide detailed protocols for utilizing **G140**, a potent and selective small-molecule inhibitor of human cyclic GMP-AMP synthase (cGAS), in in vitro assays. **G140** is a valuable tool for researchers, scientists, and drug development professionals investigating the cGAS-STING signaling pathway and its role in various pathological conditions.

## Introduction

Cyclic GMP-AMP synthase (cGAS) is a crucial innate immune sensor that detects cytosolic double-stranded DNA (dsDNA), a marker of microbial infections and cellular damage.[1] Upon dsDNA binding, cGAS synthesizes the second messenger cyclic GMP-AMP (cGAMP), which in turn activates the Stimulator of Interferon Genes (STING) pathway.[1][2][3] This signaling cascade leads to the production of type I interferons and other pro-inflammatory cytokines.[1][2][3] Dysregulation of the cGAS-STING pathway is implicated in various autoimmune and inflammatory diseases, making cGAS a compelling therapeutic target.[1][2] **G140** acts as a competitive inhibitor, targeting the catalytic pocket of cGAS and preventing the synthesis of cGAMP by blocking the binding of ATP and GTP.[2][3]

## Data Presentation

The inhibitory potency of **G140** has been characterized in various biochemical and cellular assays. The following tables summarize key quantitative data for **G140**.

Table 1: In Vitro Inhibitory Activity of **G140**

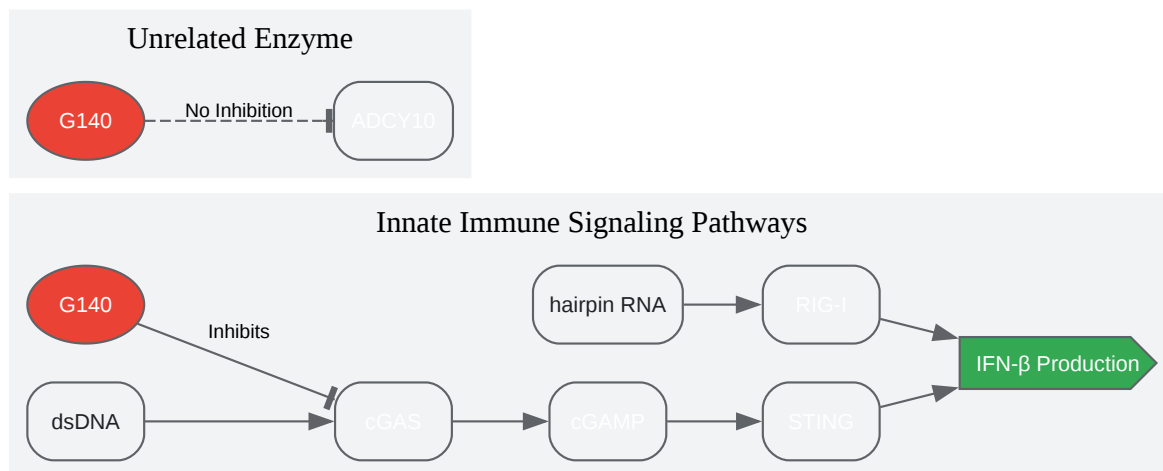
Compound	Target	Species	Assay Type	IC50 Value	Reference
G140	cGAS	Human	Biochemical	14.0 nM	<a href="#">[1][2][4][5][6][7]</a>
G140	cGAS	Mouse	Biochemical	442 nM	<a href="#">[1][2][4][5][6][7][8]</a>
G140	cGAS	Human	Cell-based (IFNB1 mRNA)	1.7 µM	<a href="#">[1][2]</a>
G140	cGAS	Human	Cell-based (NF-κB reporter)	1.36 µM	<a href="#">[1]</a>
G140	cGAS	Human	Cell-based (Primary Macrophages )	0.86 µM	<a href="#">[2][4][6]</a>

Table 2: Cellular Cytotoxicity of **G140**

Cell Line	Metric	Value	Reference
Human THP-1 Monocytes	LD50 (24h)	>100 µM	<a href="#">[2][4][6][9]</a>

## Signaling Pathway and Mechanism of Action

**G140** specifically inhibits the synthesis of cGAMP by cGAS, thereby blocking the downstream signaling cascade that leads to the production of type I interferons and other inflammatory cytokines.



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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)